

An In-depth Technical Guide to 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

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Compound of Interest

Compound Name: 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

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This technical guide provides a detailed overview of the physicochemical properties and a relevant synthetic protocol for **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** are summarized below. These properties are essential for stoichiometric calculations in synthesis, analytical characterization, and biochemical assays.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₇ N ₃	[1][2]
Molecular Weight	215.3 g/mol	[1]

Experimental Protocol: Synthesis of 4-[(4-Methylpiperazin-1-yl)methyl]benzoic acid dihydrochloride

This section details a protocol for the acid hydrolysis of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** to yield 4-[(4-Methylpiperazin-1-yl)methyl]benzoic acid dihydrochloride.

This transformation is a key step in the synthesis of precursors for active pharmaceutical ingredients.

Objective: To convert the nitrile group of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** into a carboxylic acid, followed by formation of the dihydrochloride salt.

Materials:

- **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**
- 8 M Hydrochloric Acid (HCl)
- Acetone
- Reaction flask equipped with a reflux condenser
- Heating mantle
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Standard laboratory glassware

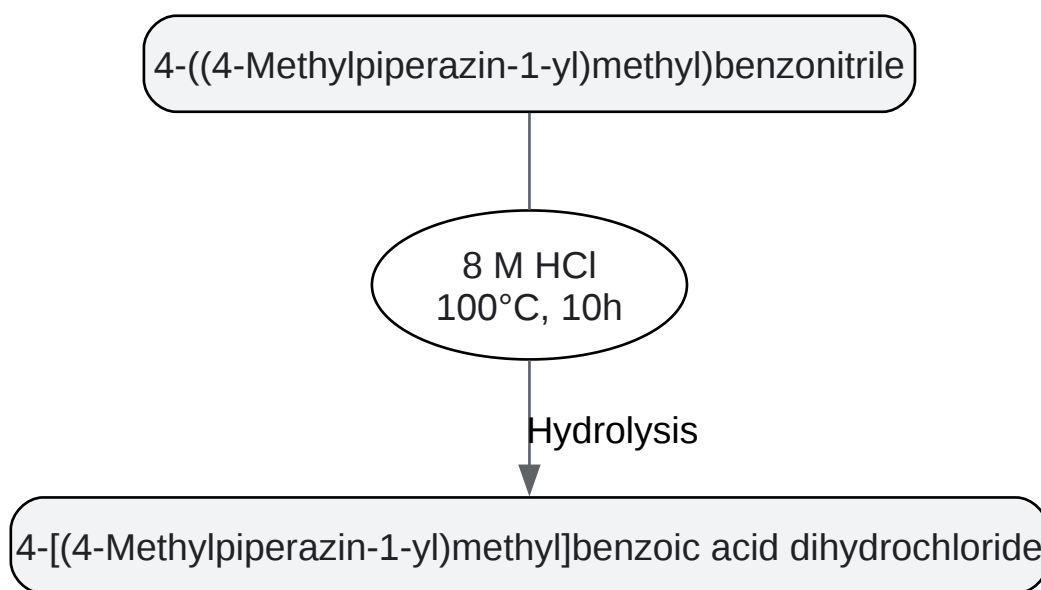
Procedure:

- In a suitable reaction flask, suspend 30.0 g of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** in 50 cm³ of 8 M HCl solution.[\[3\]](#)
- Heat the mixture to 100°C under constant stirring and maintain it at this temperature for 10 hours to ensure complete hydrolysis.[\[3\]](#)
- After the reaction period, cool the mixture to room temperature. The product is expected to precipitate out of the solution upon cooling.[\[3\]](#)
- Filter the resulting solid precipitate from the reaction mixture.
- Wash the collected solid with acetone to remove any remaining impurities.[\[3\]](#)

- Dry the final product, 4-[(4-Methylpiperazin-1-yl)methyl]benzoic acid dihydrochloride, under vacuum.

Reaction Workflow

The following diagram illustrates the synthetic pathway for the hydrolysis of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** as described in the experimental protocol.



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Caption: Synthetic pathway for the hydrolysis of the nitrile.

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References

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2. 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile | C13H17N3 | CID 7537612 - PubChem [pubchem.ncbi.nlm.nih.gov]

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